

# NBI-27914 hydrochloride solubility and stability issues

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## Compound of Interest

Compound Name: NBI-27914 hydrochloride

Cat. No.: B063192

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## NBI-27914 Hydrochloride Technical Support Center

Welcome to the technical support center for **NBI-27914 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and stability of this selective corticotropin-releasing factor 1 (CRF1) receptor antagonist.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NBI-27914 hydrochloride**?

A1: **NBI-27914 hydrochloride** is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.<sup>[1][2]</sup> For most in vitro applications, preparing a concentrated stock solution in 100% DMSO is recommended.

Q2: How should I prepare stock solutions of **NBI-27914 hydrochloride**?

A2: To prepare a stock solution, dissolve **NBI-27914 hydrochloride** in a suitable organic solvent like DMSO or ethanol to a concentration of 10 mM or higher.<sup>[2][3]</sup> Sonication or gentle heating can be used to aid dissolution if precipitation or phase separation occurs.<sup>[3]</sup> For in vivo experiments, working solutions should be freshly prepared on the day of use.<sup>[3]</sup>

Q3: What are the recommended storage conditions for **NBI-27914 hydrochloride** solutions?

A3: For long-term stability, stock solutions should be stored under the following conditions:

- -80°C for up to 6 months.[3]
- -20°C for up to 1 month.[3]

It is advisable to store solutions in sealed containers, protected from moisture.[3] The solid powder form of **NBI-27914 hydrochloride** should be stored at -20°C for up to 3 years.[4]

Q4: My **NBI-27914 hydrochloride** is precipitating when I dilute my DMSO stock in aqueous buffer. What should I do?

A4: Precipitation upon dilution into aqueous buffers is a common issue due to the lower solubility of the compound in aqueous solutions. Please refer to the Troubleshooting Guide below for detailed steps to address this.

Q5: Is **NBI-27914 hydrochloride** stable in aqueous solutions?

A5: The stability of **NBI-27914 hydrochloride** in aqueous solutions can be influenced by pH. While specific degradation pathways for NBI-27914 have not been detailed in the provided search results, similar compounds can undergo hydrolysis under acidic or alkaline conditions. [5][6] It is recommended to prepare fresh aqueous working solutions for experiments and avoid prolonged storage.

## Data Presentation

Table 1: Solubility of **NBI-27914 Hydrochloride**

Solvent	Maximum Concentration	Reference
DMSO	100 mM	[1][2]
Ethanol	100 mM	[1][2]
Water	Insoluble	

Table 2: Recommended Storage Conditions

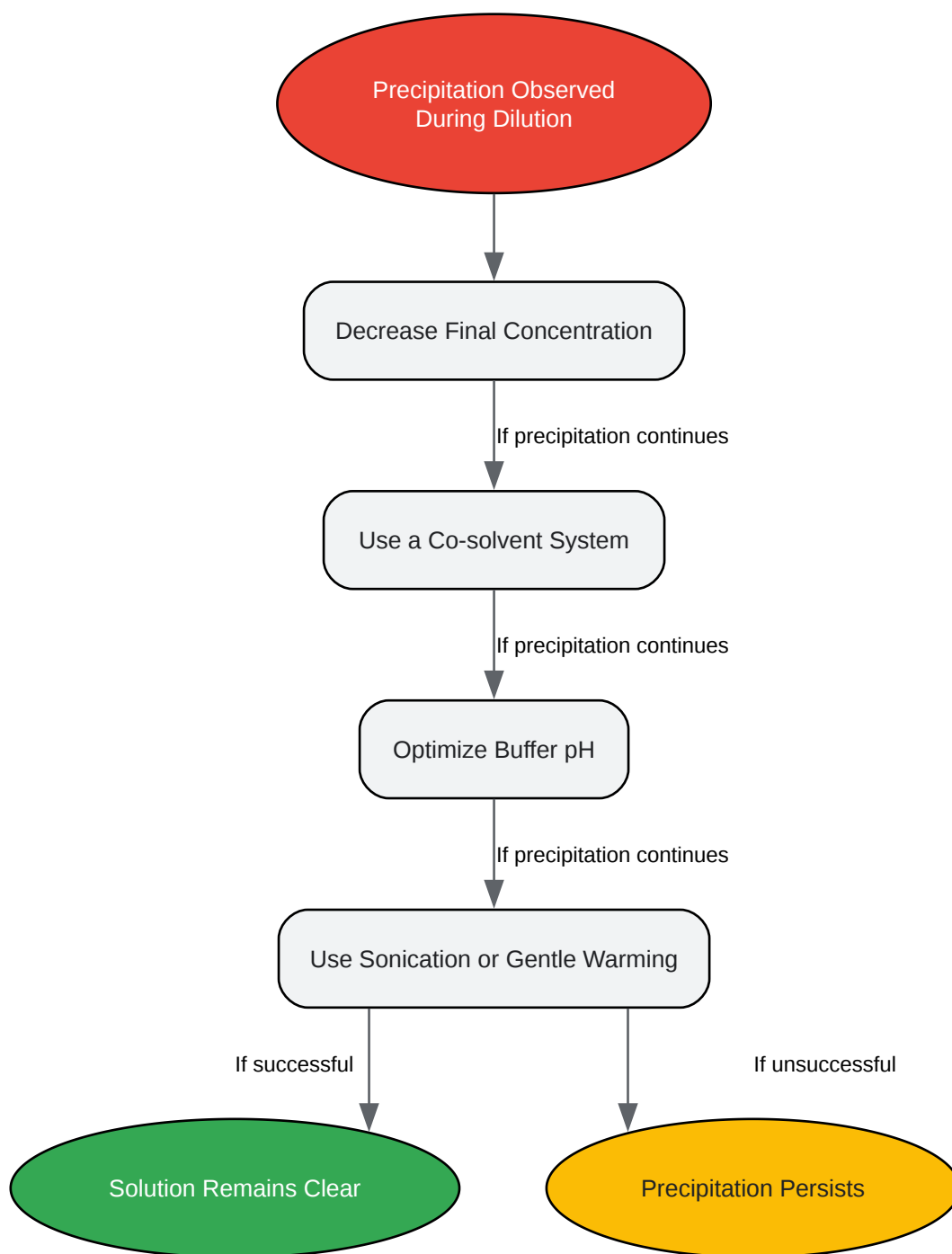
Form	Temperature	Duration	Reference
Solid Powder	-20°C	3 years	<a href="#">[4]</a>
Stock Solution	-80°C	6 months	<a href="#">[3]</a>
Stock Solution	-20°C	1 month	<a href="#">[3]</a>

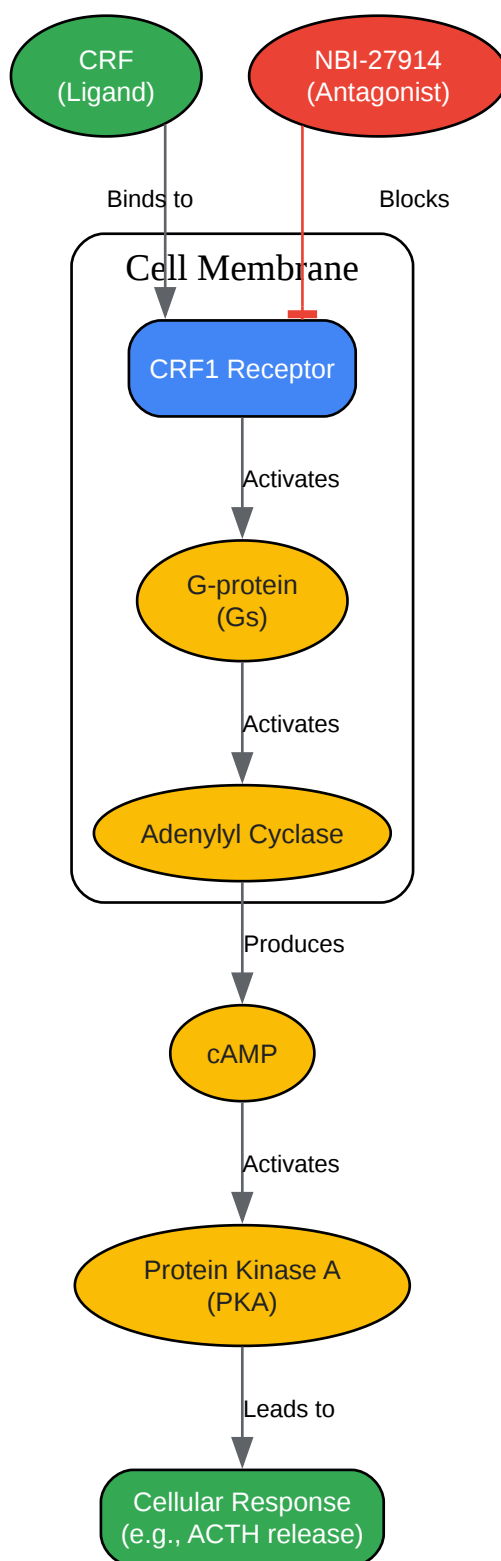
## Troubleshooting Guide

### Issue: Precipitation upon Dilution of DMSO Stock into Aqueous Buffer

This is a frequent challenge encountered when the high-concentration organic stock solution is introduced into an aqueous environment where the compound's solubility is significantly lower.

#### Troubleshooting Workflow





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